

1H NMR Spectrum of 4-(2-Hydroxypropan-2-yl)benzonitrile: A Comparative Guide

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Compound of Interest

Compound Name: 4-(2-Hydroxypropan-2-yl)benzonitrile

CAS No.: 77802-22-3

Cat. No.: B1269101

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Abstract This technical guide provides a comprehensive analysis of the ¹H NMR spectrum of **4-(2-hydroxypropan-2-yl)benzonitrile** (CAS: 3337-17-5), a critical tertiary alcohol intermediate often synthesized via Grignard addition to 4-acetylbenzonitrile. Unlike standard spectral listings, this guide focuses on comparative process control, contrasting the product's signature signals against its synthetic precursor and evaluating solvent-dependent shifts (CDCl₃ vs. DMSO-d₆). Designed for medicinal chemists, this document establishes a self-validating protocol for confirming conversion and assessing purity.

Introduction: The Structural Context

4-(2-Hydroxypropan-2-yl)benzonitrile features a para-substituted benzene ring bearing a strongly electron-withdrawing cyano group (-CN) and a tertiary alcohol moiety (dimethyl carbinol).

- Chemical Formula:
- Molecular Weight: 161.20 g/mol

- Key Spectral Challenges:
 - Differentiation from Precursor: Distinguishing the gem-dimethyl group of the product from the acetyl methyl of the starting material.
 - Labile Proton Observation: The tertiary hydroxyl proton is often invisible in chloroform due to rapid exchange but distinct in DMSO.

Comparative Analysis: Product vs. Precursor

In drug development workflows, this molecule is typically generated by reacting 4-acetylbenzonitrile with methylmagnesium bromide (Grignard reagent). The most critical application of NMR here is In-Process Control (IPC)—verifying the complete consumption of the ketone.

Table 1: Spectral Comparison (CDCl₃)

Feature	Precursor: 4-Acetylbenzonitrile	Product: 4-(2-Hydroxypropan-2-yl)benzonitrile	Diagnostic Shift
Methyl Group	Singlet, 2.66 ppm ()	Singlet, 1.62 ppm ()	Upfield shift of ~1.0 ppm
Aromatic (Ortho to functional group)	Doublet, 8.06 ppm (Deshielded by)	Doublet, 7.65 ppm (Less deshielded)	Upfield shift of ~0.4 ppm
Aromatic (Ortho to CN)	Doublet, 7.79 ppm	Doublet, 7.55 ppm	Upfield shift of ~0.2 ppm
Hydroxyl Proton	Absent	Broad Singlet, 2.0 - 2.5 ppm	Appearance of exchangeable peak

Expert Insight: The disappearance of the ketone methyl singlet at 2.66 ppm is the primary metric for reaction completion. Any residual signal here indicates incomplete conversion.

Solvent Selection Strategy: CDCl_3 vs. DMSO-d_6

The choice of solvent fundamentally alters the appearance of the hydroxyl proton.

Scenario A: Routine Purity Check (CDCl_3)

- Advantage: Cheap, easy to recover sample, good solubility.
- Disadvantage: The -OH proton appears as a broad, variable singlet (typically 1.8–2.5 ppm) or may be invisible due to exchange with trace water or acid. It does not couple.

Scenario B: Full Structural Characterization (DMSO-d_6)

- Advantage: Strong hydrogen bonding between DMSO and the alcohol -OH slows down proton exchange.
- Result: The -OH proton appears as a sharp singlet at 5.2–5.5 ppm.
- Note: Since this is a tertiary alcohol, the -OH signal will not be split (unlike primary/secondary alcohols which show triplet/doublet splitting respectively).

Detailed Spectral Assignments

Aromatic Region (AA'BB' System)

The molecule exhibits a classic para-substituted splitting pattern. The cyano group is electron-withdrawing, deshielding the adjacent protons (H-2/H-6). The tertiary alcohol group is less electron-withdrawing than the cyano group.

- 7.60 – 7.68 ppm (2H, d, $J = 8.5$ Hz): Protons ortho to the Nitrile group (H-2, H-6).
- 7.50 – 7.58 ppm (2H, d, $J = 8.5$ Hz): Protons ortho to the Hydroxyl-alkyl group (H-3, H-5).

Aliphatic Region

- 1.60 – 1.65 ppm (6H, s): The two equivalent methyl groups of the isopropyl moiety. This signal is a sharp, intense singlet.

Labile Proton

- 5.35 ppm (1H, s): Hydroxyl proton (Value specific to DMSO-d₆).

Experimental Protocol: Self-Validating IPC Workflow

This protocol ensures high-fidelity data for decision-making during synthesis.

Reagents:

- Sample: ~10 mg of crude reaction mixture.
- Solvent: 0.6 mL DMSO-d₆ (Preferred for IPC to see OH peak clearly).

Step-by-Step Methodology:

- Preparation: Dissolve 10 mg of crude solid in DMSO-d₆. Ensure the solution is clear; filter if turbid to prevent line broadening.
- Acquisition:
 - Set temperature to 298 K.
 - Number of Scans (NS): 16 (sufficient for methyl detection).
 - Relaxation Delay (D1):
5 seconds (Critical for accurate integration of the aromatic vs. methyl protons).
- Validation (The "Trust" Step):
 - Check Lock: Ensure stable lock signal on deuterium.
 - Reference: Calibrate residual DMSO quintet to

2.50 ppm.

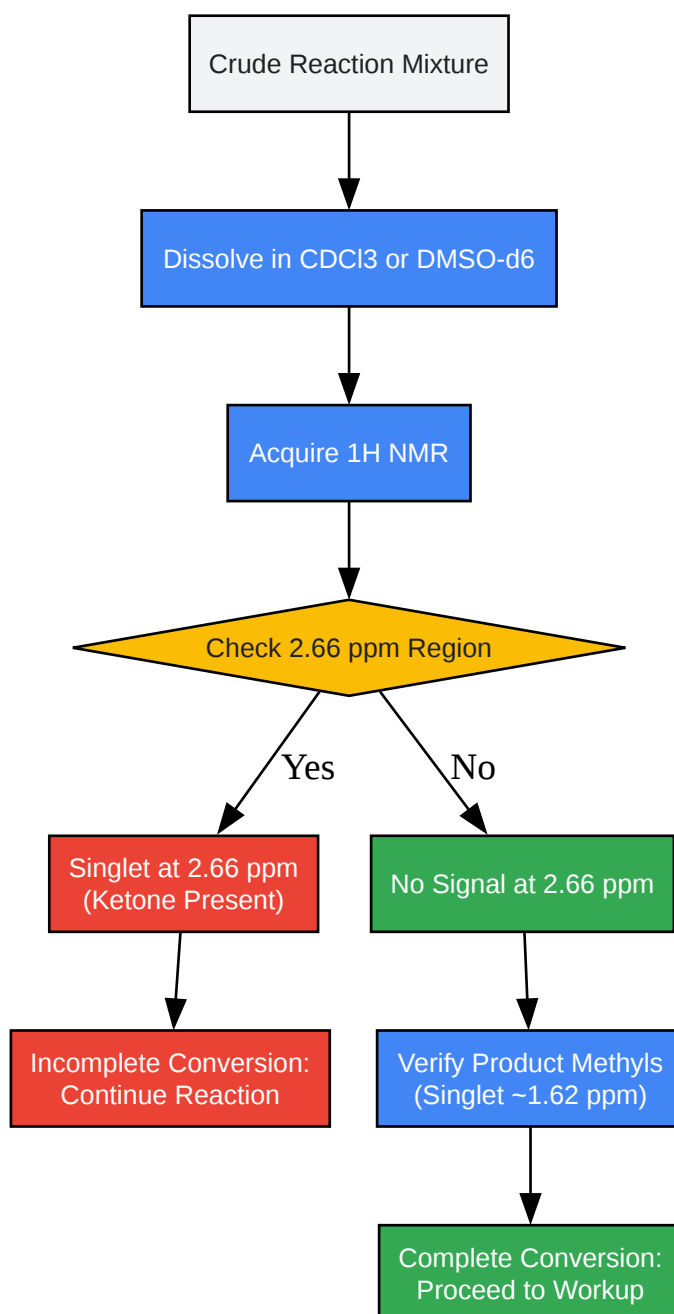
- Water Check: Note the water peak at

3.33 ppm. If this peak is huge, the -OH signal at ~5.3 ppm may be broadened or shifted.

Visualization & Logic

Diagram 1: Synthesis Monitoring Workflow

This workflow illustrates the decision logic for determining reaction completion based on NMR data.

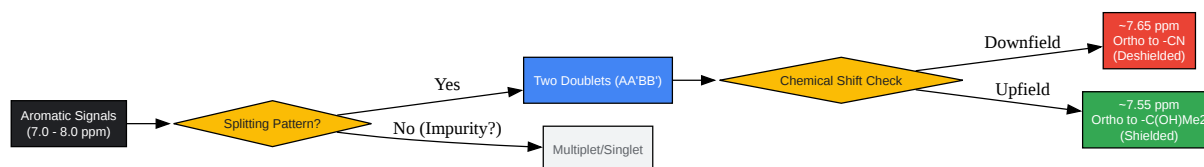


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Caption: Logic flow for monitoring the Grignard conversion of 4-acetylbenzonitrile to the target alcohol.

Diagram 2: Signal Assignment Logic Tree

A guide to assigning peaks in the aromatic region for the AA'BB' system.



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Caption: Decision tree for assigning the aromatic protons based on electronic effects of substituents.

References

- National Institute of Standards and Technology (NIST). (2023). Benzonitrile, 4-acetyl- Mass Spectrum & Data. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2009).[1] Electronic Supplementary Information for Chemical Communications: Synthesis of Aryl Nitriles. Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison. (n.d.). Solvent Effects in NMR Spectroscopy. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). ¹H NMR Spectrum of 2-phenylpropan-2-ol (Cumyl Alcohol) Analysis. Retrieved from [\[Link\]](#)

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Sources

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